

Thermodynamic Properties of 4-Ethoxy-2-butanol: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the thermodynamic properties of **4-Ethoxy-2-butanol**. A comprehensive literature search reveals a notable scarcity of experimental data for this specific compound. To provide valuable insights for researchers and professionals in drug development and other scientific fields, this document presents a detailed overview of the thermodynamic properties of a structurally analogous compound, 2-butoxyethanol. Furthermore, it outlines the standard experimental protocols for determining key thermodynamic parameters such as vapor pressure, heat capacity, and enthalpy of formation for organic liquids like **4-Ethoxy-2-butanol**. This guide aims to serve as a practical resource by providing both comparative data and the methodologies required for experimental determination.

Introduction

4-Ethoxy-2-butanol (CAS: 53892-34-5) is a secondary alcohol and an ether, with the molecular formula $C_6H_{14}O_2$.^[1] Its bifunctional nature suggests potential applications as a solvent and an intermediate in organic synthesis. A thorough understanding of its

thermodynamic properties is crucial for process design, safety assessments, and modeling its behavior in various systems. However, a detailed survey of scientific literature and chemical databases indicates a significant lack of experimentally determined thermodynamic data for **4-Ethoxy-2-butanol**.

In the absence of direct data, the thermodynamic properties of structurally similar compounds can provide a reasonable approximation. For this purpose, this guide focuses on 2-butoxyethanol (CAS: 111-76-2), an isomer of **4-Ethoxy-2-butanol**, for which a considerable amount of experimental data is available.

Thermodynamic Data of a Structural Analog: 2-Butoxyethanol

The following tables summarize the key thermodynamic and physical properties of 2-butoxyethanol. This data is presented to offer a comparative basis for estimating the properties of **4-Ethoxy-2-butanol**.

Table 1: General and Physical Properties of 2-Butoxyethanol

Property	Value	Reference
Molecular Formula	C6H14O2	[2][3][4][5][6][7]
Molar Mass	118.17 g/mol	[3][5][6][8]
Boiling Point	171 °C (444.15 K)	[7][8]
Melting Point	-75 °C (198.15 K)	
Density	0.902 g/mL at 25 °C	
Viscosity	2.9 cP at 25 °C	[2]
Refractive Index	1.419 at 20 °C	[2]

Table 2: Vapor Pressure of 2-Butoxyethanol

Temperature (°C)	Pressure (mmHg)	Reference
20	<1	
20	0.8	[2]
81	10	

Table 3: Heat Capacity of Liquid 2-Butoxyethanol

Temperature (K)	Molar Heat Capacity (J/mol·K)	Reference
298.15	270.6	[9]
298.15	273.1	[9]
298 to 373	~273.3 (65.33 cal/mol·K)	[9]

Table 4: Enthalpy of Vaporization of 2-Butoxyethanol

Temperature (°C)	Enthalpy of Vaporization (kJ/mol)	Reference
25	56.5	[6]

Experimental Protocols for Determining Thermodynamic Properties

The following sections detail the general experimental methodologies that can be employed to determine the thermodynamic properties of **4-Ethoxy-2-butanol**.

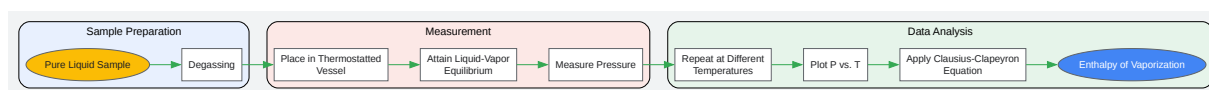
Vapor Pressure Determination

The vapor pressure of a liquid is a fundamental thermodynamic property. A common and effective method for its determination is the static or direct experimental method.[10]

Methodology: Static Vapor Pressure Measurement

- **Sample Preparation:** A pure sample of the liquid is degassed to remove any dissolved gases that could contribute to the total pressure.
- **Apparatus:** The degassed sample is placed in a thermostatted vessel connected to a pressure measuring device (e.g., a manometer or a pressure transducer).
- **Equilibrium:** The vessel is maintained at a constant temperature until the liquid and vapor phases reach equilibrium.
- **Measurement:** The pressure exerted by the vapor in equilibrium with the liquid is directly measured.
- **Data Collection:** This process is repeated at various temperatures to obtain a vapor pressure curve.

The relationship between vapor pressure and temperature can be described by the Clausius-Clapeyron equation, which can be used to determine the enthalpy of vaporization.[11]



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Caption: Workflow for Vapor Pressure Determination.

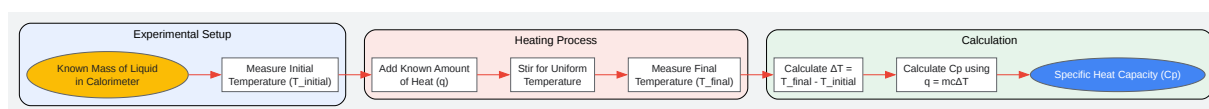
Heat Capacity Measurement

The heat capacity of a substance is the amount of heat required to raise its temperature by a certain amount. For liquids, this is typically measured at constant pressure (C_p) using calorimetry.

Methodology: Constant-Pressure Calorimetry (e.g., Coffee-Cup Calorimeter)

- **Apparatus:** A simple constant-pressure calorimeter can be constructed from two nested polystyrene cups with a lid, a thermometer, and a stirrer.[12]

- **Known Mass:** A known mass of the liquid sample is placed in the calorimeter.
- **Heating:** A known amount of heat is supplied to the liquid, often using an electric heater.
- **Temperature Change:** The change in temperature of the liquid is carefully measured.
- **Calculation:** The specific heat capacity is calculated using the formula $q = mc\Delta T$, where q is the heat added, m is the mass of the liquid, c is the specific heat capacity, and ΔT is the change in temperature.[12][13] More sophisticated instruments like Differential Scanning Calorimeters (DSC) can also be used for more precise measurements.[14]



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Caption: Workflow for Heat Capacity Measurement.

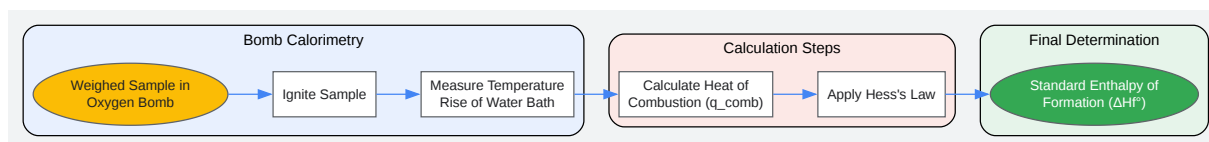
Enthalpy of Formation Determination

The standard enthalpy of formation (ΔH_f°) is the enthalpy change when one mole of a compound is formed from its constituent elements in their standard states. For organic compounds, this is typically determined indirectly through the enthalpy of combustion.

Methodology: Bomb Calorimetry

- **Sample Preparation:** A precisely weighed sample of the organic compound is placed in a sample holder within a high-pressure vessel known as a "bomb".
- **Pressurization:** The bomb is filled with excess pure oxygen to ensure complete combustion.
- **Calorimeter Assembly:** The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The initial temperature is recorded.

- Ignition: The sample is ignited electrically.
- Temperature Measurement: The temperature of the water is monitored, and the maximum temperature reached is recorded.
- Calculation: The heat of combustion is calculated from the temperature rise and the previously determined heat capacity of the calorimeter.^{[15][16][17][18]}
- Hess's Law: The standard enthalpy of formation is then calculated from the experimental enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO₂ and H₂O).^[19]



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Caption: Workflow for Enthalpy of Formation Determination.

Conclusion

While direct experimental thermodynamic data for **4-Ethoxy-2-butanol** is currently unavailable, this guide provides a valuable starting point for researchers and professionals. The tabulated data for the structural analog, 2-butoxyethanol, offers a reasonable basis for estimation. Furthermore, the detailed experimental protocols and workflows presented herein provide a clear roadmap for the determination of the key thermodynamic properties of **4-Ethoxy-2-butanol**. The generation of such experimental data would be a valuable contribution to the chemical and pharmaceutical sciences.

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References

- [1. Calorimeter to determine the specific heat capacities of liquids | tec-science \[tec-science.com\]](#)
- [2. 2-Butoxyethanol - Wikipedia \[en.wikipedia.org\]](#)
- [3. 2-Butoxyethanol | C₆H₁₄O₂ | CID 8133 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 2-butoxyethanol \[stenutz.eu\]](#)
- [5. Ethanol, 2-butoxy- \(CAS 111-76-2\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [6. HNS-MS \[hns-ms.eu\]](#)
- [7. atamankimya.com \[atamankimya.com\]](#)
- [8. solubilityofthings.com \[solubilityofthings.com\]](#)
- [9. Ethanol, 2-butoxy- \[webbook.nist.gov\]](#)
- [10. srd.nist.gov \[srd.nist.gov\]](#)
- [11. bellevuecollege.edu \[bellevuecollege.edu\]](#)
- [12. solubilityofthings.com \[solubilityofthings.com\]](#)
- [13. fiveable.me \[fiveable.me\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. biopchem.education \[biopchem.education\]](#)
- [16. personal.utdallas.edu \[personal.utdallas.edu\]](#)
- [17. chem.libretexts.org \[chem.libretexts.org\]](#)
- [18. ishigirl.tripod.com \[ishigirl.tripod.com\]](#)
- [19. Experimental Enthalpies of Combustion of Organic Materials and The Correlation with Total Number of Bonds, Their Molecular Surface and Volume Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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